

Application Notes and Protocols: 2-(2,3-Dimethylphenoxy)propanohydrazide in Agrochemical Research

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Compound of Interest

Compound Name: 2-(2,3-Dimethylphenoxy)propanohydrazide

Cat. No.: B116236

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Introduction

2-(2,3-Dimethylphenoxy)propanohydrazide is a member of the phenoxy hydrazide class of compounds, which has garnered interest in agrochemical research due to the diverse biological activities exhibited by related structures. While specific data on this particular molecule is not extensively available in public literature, this document provides a representative overview of its potential applications and the experimental protocols that would be employed to evaluate its efficacy as a potential herbicide. The methodologies and data presented are based on established practices for testing analogous compounds in the field of agrochemical discovery.

The core structure, a substituted phenoxyalkanoic acid derivative, is common in a number of commercial herbicides. These compounds often act by mimicking the plant hormone auxin, leading to uncontrolled growth and eventual death of susceptible plant species, or by inhibiting key plant enzymes. The introduction of a hydrazide moiety can influence the compound's polarity, solubility, and interaction with biological targets, potentially leading to novel modes of action or improved efficacy.

These notes will detail the potential herbicidal applications of **2-(2,3-Dimethylphenoxy)propanohydrazide**, provide protocols for its evaluation, and present representative data in a structured format.

Quantitative Data Presentation

The following tables present hypothetical, yet plausible, quantitative data for the herbicidal activity of **2-(2,3-Dimethylphenoxy)propanohydrazide** against a panel of common agricultural weeds. This data is intended to be illustrative of the results that would be generated during an initial screening campaign.

Table 1: Pre-Emergence Herbicidal Activity

Weed Species	Common Name	Application Rate (g/ha)	Growth Inhibition (%)
Echinochloa crus-galli	Barnyardgrass	150	85
300	95		
Setaria faberi	Giant Foxtail	150	82
300	92		
Abutilon theophrasti	Velvetleaf	150	75
300	88		
Amaranthus retroflexus	Redroot Pigweed	150	90
300	98		

Table 2: Post-Emergence Herbicidal Activity

Weed Species	Common Name	Application Rate (g/ha)	Injury Rating (1-10) ¹
Echinochloa crus-galli	Barnyardgrass	150	7
300	9		
Setaria faberi	Giant Foxtail	150	7
300	8		
Abutilon theophrasti	Velvetleaf	150	6
300	8		
Amaranthus retroflexus	Redroot Pigweed	150	8
300	9		

¹Injury rating on a scale of 1 to 10, where 1 = no effect and 10 = complete plant death.

Table 3: Crop Safety Evaluation

Crop Species	Common Name	Application Rate (g/ha)	Phytotoxicity Rating (1-10) ²
Zea mays	Corn	300	2
600	3		
Glycine max	Soybean	300	1
600	2		
Triticum aestivum	Wheat	300	2
600	4		

²Phytotoxicity rating on a scale of 1 to 10, where 1 = no visible injury and 10 = complete crop death.

Experimental Protocols

Protocol 1: Synthesis of **2-(2,3-Dimethylphenoxy)propanohydrazide**

This protocol describes a representative synthesis of the title compound.

Materials:

- Methyl 2-(2,3-dimethylphenoxy)propanoate
- Hydrazine hydrate (80%)
- Methanol
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Ice bath
- Filtration apparatus
- Recrystallization solvent (e.g., ethanol/water)

Procedure:

- Dissolve methyl 2-(2,3-dimethylphenoxy)propanoate (1 equivalent) in methanol in a round-bottom flask.
- Add hydrazine hydrate (3-4 equivalents) to the solution dropwise with stirring.
- Attach a reflux condenser and heat the reaction mixture to reflux for 4-6 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and then place it in an ice bath to facilitate precipitation.

- Filter the resulting solid precipitate and wash it with cold water.
- Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to yield pure **2-(2,3-Dimethylphenoxy)propanohydrazide**.
- Dry the purified product under vacuum.

Protocol 2: Pre-Emergence Herbicidal Activity Assay

This protocol details the evaluation of herbicidal activity when the compound is applied to the soil before weed emergence.

Materials:

- Seeds of target weed species
- Potting soil mix
- Pots or trays
- **2-(2,3-Dimethylphenoxy)propanohydrazide**
- Solvent (e.g., acetone) and surfactant
- Spray chamber
- Controlled environment growth chamber

Procedure:

- Fill pots or trays with potting soil mix.
- Sow seeds of the target weed species at a uniform depth.
- Prepare a stock solution of **2-(2,3-Dimethylphenoxy)propanohydrazide** in a suitable solvent with a surfactant.
- Prepare serial dilutions to achieve the desired application rates.

- Apply the test solutions uniformly to the soil surface using a spray chamber.
- Include a solvent/surfactant-only control and a positive control (a commercial herbicide).
- Place the treated pots/trays in a growth chamber with controlled temperature, humidity, and light conditions.
- Water the pots/trays as needed.
- After 14-21 days, assess the percentage of growth inhibition compared to the untreated control.

Protocol 3: Post-Emergence Herbicidal Activity Assay

This protocol describes the evaluation of herbicidal activity when the compound is applied to emerged weeds.

Materials:

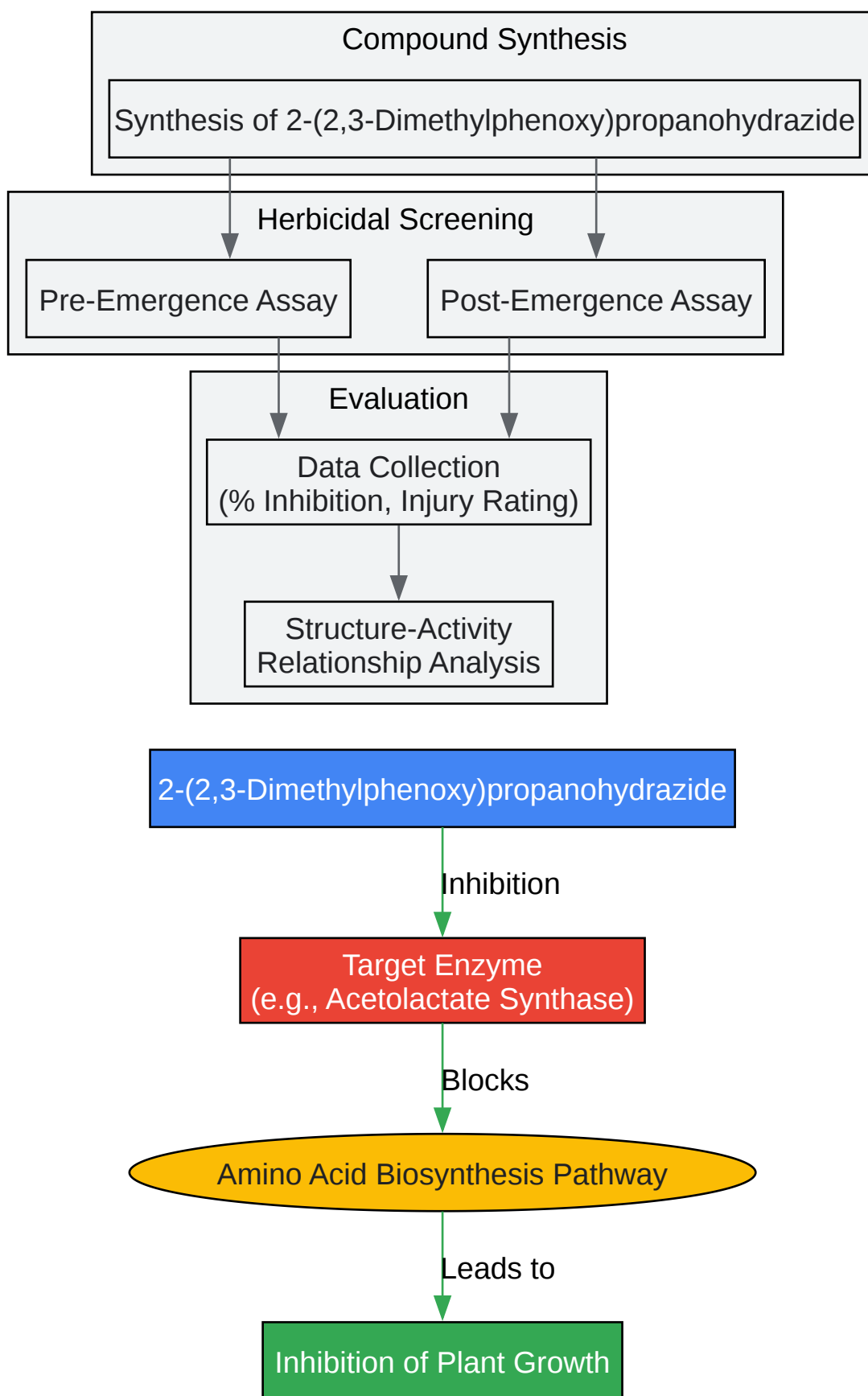
- Target weed species grown to the 2-3 leaf stage
- Pots
- **2-(2,3-Dimethylphenoxy)propanohydrazide**
- Solvent (e.g., acetone) and surfactant
- Spray chamber
- Controlled environment growth chamber

Procedure:

- Grow the target weed species in pots until they reach the 2-3 leaf stage.
- Prepare a stock solution and serial dilutions of **2-(2,3-Dimethylphenoxy)propanohydrazide** as described in Protocol 2.

- Apply the test solutions to the foliage of the weeds using a spray chamber, ensuring uniform coverage.
- Include appropriate controls as in the pre-emergence assay.
- Return the treated plants to the growth chamber.
- After 14-21 days, visually assess the herbicidal injury using a rating scale (e.g., 1-10, where 1 is no effect and 10 is complete kill).

Visualizations



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